

"Methylaminoacetaldehyde dimethyl acetal" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methylaminoacetaldehyde
dimethyl acetal*

Cat. No.: *B117271*

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Technical Data for Methylaminoacetaldehyde Dimethyl Acetal

Introduction

This document provides core technical specifications for **Methylaminoacetaldehyde dimethyl acetal**, a chemical compound utilized in various organic synthesis applications. The data presented is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical Identity and Properties

Methylaminoacetaldehyde dimethyl acetal, also known as 2,2-dimethoxy-N-methylethanamine, is a key intermediate in the synthesis of more complex molecules.^[1] Its fundamental molecular properties are summarized below.

Identifier	Value	Reference
Molecular Formula	C ₅ H ₁₃ NO ₂	[1][2][3]
Molecular Weight	119.16 g/mol	[1][2][3]
CAS Number	122-07-6	[1][2]
Synonyms	1,1-Dimethoxy-2-methylaminoethane, 2,2-Dimethoxy-N-methylethylamine	[2]

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References

- 1. Buy Methylaminoacetaldehyde dimethyl acetal | 122-07-6 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. 2,2-Dimethoxyethylmethylamine | C₅H₁₃NO₂ | CID 8503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Methylaminoacetaldehyde dimethyl acetal" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117271#methylaminoacetaldehyde-dimethyl-acetal-molecular-weight-and-formula]

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Address: 3281 E Guasti Rd

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